

Personal protective equipment for handling Naphthalene-2,7-dicarboxylic Acid

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Compound of Interest

Compound Name: Naphthalene-2,7-dicarboxylic Acid

Cat. No.: B1589578

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Essential Safety and Handling Guide for Naphthalene-2,7-dicarboxylic Acid

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Naphthalene-2,7-dicarboxylic Acid**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Hazard Summary and Personal Protective Equipment (PPE)

Naphthalene-2,7-dicarboxylic acid is a solid chemical that poses several hazards upon exposure.^[1] It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^{[1][2]} Inhalation of dust may also cause respiratory irritation.^{[1][2]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure risks.

Hazard Identification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[2]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[2]

Recommended Personal Protective Equipment (PPE):

Body Part	PPE Recommendation	Specifications
Eyes/Face	Safety goggles with side-shields or a face shield.[2][3][4]	Must provide a good seal around the eyes to protect from splashes.[4]
Hands	Chemical-resistant gloves.[2][4]	Nitrile or butyl rubber gloves are recommended for handling acids.[5]
Body	Lab coat or chemical-resistant apron.[3][4]	Impervious clothing should be worn to protect skin and clothing.[2]
Respiratory	Use in a well-ventilated area. A respirator may be necessary if dust is generated.[2][6]	Work in a fume hood whenever possible to control vapors and dust.[4]

Operational and Disposal Plans

Handling Protocol: Safe handling of **Naphthalene-2,7-dicarboxylic Acid** requires careful adherence to the following steps to prevent exposure and contamination.

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.[4][6]

- Verify that an emergency eyewash station and safety shower are accessible.[4][6]
- Don all required PPE before handling the chemical.[2]
- Handling:
 - Avoid all personal contact, including the inhalation of dust.[7]
 - Minimize dust generation and accumulation during handling.[6]
 - Use non-sparking tools and ground/bond containers and receiving equipment if there is a risk of static discharge.[8]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling and before breaks.[2][8]
 - Take off any contaminated clothing and wash it before reuse.[2]
 - Store the chemical in a tightly closed container in a cool, dry, and well-ventilated place.[6][9]

Spill and Emergency Procedures:

- Small Spills:
 - For dry spills, carefully sweep or scoop up the material to avoid raising dust.[3][6]
 - Place the collected material into a suitable, clean, dry, and closed container for disposal.[6]
 - Clean the spill area with a suitable solvent, followed by washing with water.
- Large Spills:
 - Evacuate the area and restrict access.
 - Do not attempt to clean up large spills without appropriate training and equipment.
 - Contact your institution's environmental health and safety department.

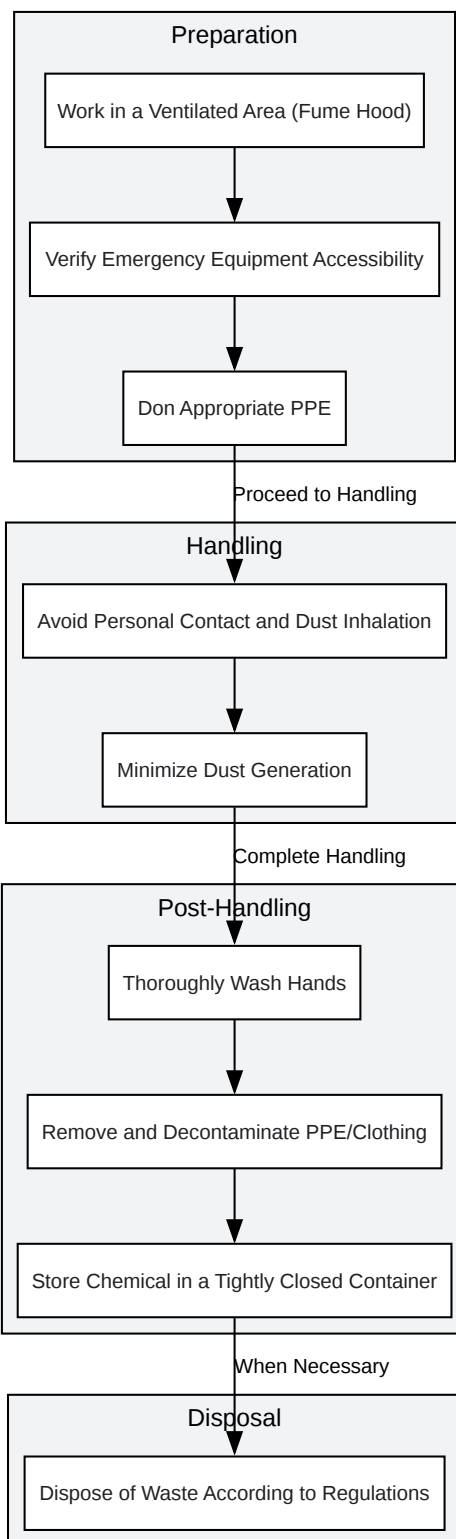
- First Aid:
 - If on Skin: Immediately wash with plenty of soap and water.[2] Remove contaminated clothing.[2]
 - If in Eyes: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do.[2] Continue rinsing and seek medical attention.[2]
 - If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[2]
 - If Swallowed: Rinse the mouth and do NOT induce vomiting.[2] Seek immediate medical attention.[2]

Disposal Plan:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[6][9]
- Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[2][9]
- Do not let this chemical enter the environment.[8][9]

Workflow for Handling Naphthalene-2,7-dicarboxylic Acid

Workflow for Handling Naphthalene-2,7-dicarboxylic Acid

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Caption: A flowchart outlining the key steps for safely handling **Naphthalene-2,7-dicarboxylic Acid**.

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References

- 1. 2,7-Naphthalenedicarboxylic acid | C₁₂H₈O₄ | CID 11790598 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. file.leyan.com [file.leyan.com]
- 3. PSFC Caustics and Acids [www-internal.psfc.mit.edu]
- 4. iigtchem.com [iigtchem.com]
- 5. leelinework.com [leelinework.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. pentachemicals.eu [pentachemicals.eu]
- 9. fishersci.com [fishersci.com]
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